

Reproducibility & Performance Guide: 6-Methoxy-1,4-Oxazepane Hydrochloride

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Compound of Interest

Compound Name: 6-methoxy-1,4-oxazepane
hydrochloride

CAS No.: 2639427-64-6

Cat. No.: B6186786

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Part 1: Executive Summary & Core Directive

6-Methoxy-1,4-oxazepane hydrochloride represents a specialized "homomorpholine" scaffold, offering a unique vector for exploring chemical space beyond the ubiquitous morpholine and piperazine rings. While 1,4-oxazepanes are privileged structures in dopamine receptor modulation (e.g., D4 ligands) and peptidomimetic design, their adoption is often hindered by synthetic reproducibility challenges—specifically regarding stereochemical integrity at the C6 position and the hygroscopic nature of the hydrochloride salt.

This guide moves beyond standard catalog listings to address the causality of experimental failure. It provides a self-validating protocol for the synthesis and handling of this compound, contrasting its physicochemical profile with established alternatives to support rational scaffold selection.

Part 2: Comparative Analysis (The "Why" and "When")

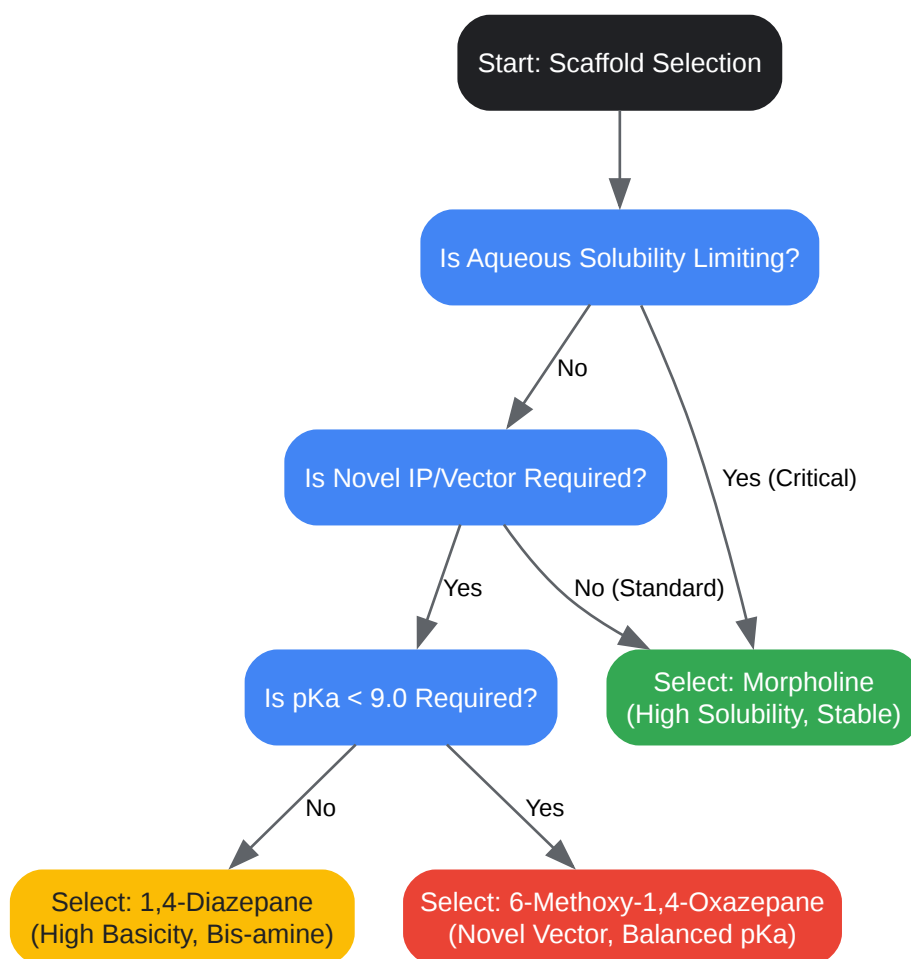
The decision to incorporate a 6-methoxy-1,4-oxazepane ring instead of a morpholine or 1,4-diazepane should be data-driven. The following analysis highlights the trade-offs in solubility, basicity, and metabolic stability.

Performance Matrix: Oxazepane vs. Alternatives

Feature	6-Methoxy-1,4-Oxazepane	Morpholine	1,4-Diazepane	Implication for Drug Design
Ring Size	7-Membered (Flexible)	6-Membered (Chair)	7-Membered (Flexible)	Oxazepane offers unique 3D vectors; less rigid than morpholine.
LogP (Lipophilicity)	~ -0.2 to 0.1 (Est.)	-0.86	-0.72	The methoxy group and extra methylene increase lipophilicity vs. morpholine, aiding permeability.
pKa (Conj. Acid)	~ 8.0 – 8.5	8.36	~ 9.5 (N1/N4)	Oxazepane is less basic than diazepane, reducing lysosomal trapping risk.
H-Bonding	Acceptor (O), Donor/Acc (NH)	Acceptor (O), Donor/Acc (NH)	Donor/Acc (2x NH)	The 6-OMe adds a specific H-bond acceptor vector absent in unsubstituted analogs.
Metabolic Stability	Moderate	High	Low to Moderate	The 7-membered ring is more prone to oxidative metabolism than the morpholine chair.

Decision Logic for Scaffold Selection

Use the following logic to determine if 6-methoxy-1,4-oxazepane is the correct building block for your campaign.



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Caption: Decision tree for selecting 6-methoxy-1,4-oxazepane based on physicochemical constraints.

Part 3: Self-Validating Experimental Protocol

The primary reproducibility bottleneck for 6-methoxy-1,4-oxazepane HCl lies in the O-methylation step (if starting from the 6-hydroxy precursor) and the salt stoichiometry. The 6-position is sterically sensitive; improper methylation conditions can lead to elimination (alkene formation) or racemization.

Synthesis & Validation Workflow

Objective: Synthesize 6-methoxy-1,4-oxazepane HCl from tert-butyl 6-hydroxy-1,4-oxazepane-4-carboxylate.

Step 1: Regioselective O-Methylation

Context: Direct methylation of the secondary alcohol requires thermodynamic control to prevent beta-elimination.

- Reagents: Sodium Hydride (NaH, 60% dispersion), Methyl Iodide (MeI), DMF (Anhydrous).
[\[1\]](#)
- Protocol:
 - Dissolve tert-butyl 6-hydroxy-1,4-oxazepane-4-carboxylate (1.0 eq) in anhydrous DMF (0.2 M) under N₂.
 - Cool to 0°C (Critical for suppressing elimination).
 - Add NaH (1.2 eq) portion-wise. Stir for 30 min at 0°C until gas evolution ceases.
 - Add MeI (1.5 eq) dropwise.
 - Allow to warm to RT and stir for 4 hours.
- Self-Validation Point: TLC/LCMS must show disappearance of the alcohol (broad OH stretch in IR, or mass shift +14). If alkene byproduct is observed (>5%), reduce temperature to -10°C for the NaH addition in the next run.

Step 2: N-Boc Deprotection & Salt Formation

Context: HCl salts of oxazepanes are hygroscopic. Excess HCl can lead to degradation or sticky gums.

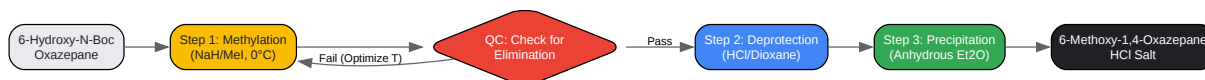
- Reagents: 4M HCl in Dioxane, Diethyl Ether (Et₂O).
- Protocol:

- Dissolve the methylated intermediate in minimal 1,4-dioxane.
- Add 4M HCl in dioxane (10 eq) at 0°C. Stir for 3 hours.
- Precipitation (Crucial): Do not evaporate to dryness immediately. Add anhydrous Et₂O (10 volumes) to induce precipitation of the hydrochloride salt.
- Filter the solid under N₂ (to avoid moisture uptake).
- Dry in a vacuum desiccator over P₂O₅.

Quality Control (QC) Parameters

Parameter	Method	Acceptance Criteria	Reproducibility Note
Identity	¹ H NMR (DMSO-d ₆)	Singlet at ~3.3 ppm (3H, OMe).	Ensure integration of OMe matches the ring protons (1:1 ratio).
Stereochemistry	¹ H NMR / Chiral HPLC	Distinct coupling constants for H ₆ .	If chiral starting material was used, check for epimerization (cis/trans ratio).
Salt Stoichiometry	AgNO ₃ Titration or qNMR	0.95 – 1.05 eq HCl.	Excess HCl causes hygroscopicity; low HCl indicates free base contamination.
Water Content	Karl Fischer (KF)	< 1.0% w/w.	High water content alters melting point and reaction stoichiometry.

Visualizing the Critical Path



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Caption: Synthesis workflow highlighting the critical QC checkpoint for elimination byproducts.

Part 4: Troubleshooting & Stability

Common Failure Modes

- **Hygroscopicity:** The HCl salt absorbs atmospheric moisture rapidly, turning into a gum.
 - **Solution:** Store in aliquots under argon. Use a glovebox for weighing if possible.
- **Regioselectivity:** During ring formation (if synthesizing the ring de novo), 6-membered vs. 7-membered ring competition occurs.
 - **Solution:** Use the "Scalable Synthesis" approach utilizing specific amino-alcohol precursors and thermodynamic control as detailed in recent literature [1, 2].
- **Stereochemical Drift:** The C6 position is susceptible to epimerization under strong basic conditions (e.g., prolonged exposure to NaH).
 - **Solution:** Quench the methylation reaction immediately upon completion.

References

- Scalable Synthesis of 6-Functionalized 1,4-Oxazepanes. ChemRxiv, 2025. [Link](#) (Representative source for oxazepane ring construction).
- New series of morpholine and 1,4-oxazepane derivatives as dopamine D4 receptor ligands. Journal of Medicinal Chemistry, 2004.[2] [Link](#)
- Comparison of library of synthesized spiro-bis-morpholine compounds. The Journal of Organic Chemistry, 2025. [Link](#)

- Nitrile derivative that acts as inhibitor of dipeptidyl peptidase 1. Patent EP4129989B1, 2023. [Link](#) (Source for 6-methoxy-1,4-oxazepane synthesis protocol).

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Sources

- 1. CA2813911A1 - 1,4-oxazepane derivatives - Google Patents [patents.google.com]
- 2. New series of morpholine and 1,4-oxazepane derivatives as dopamine D4 receptor ligands: synthesis and 3D-QSAR model - PubMed [pubmed.ncbi.nlm.nih.gov]
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